Application Notes & Protocols: (2-Ethoxy-5-nitrophenyl)methanol as a Versatile Pharmaceutical Intermediate

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Compound of Interest

Compound Name:	*(2-Ethoxy-5-nitrophenyl)methanol*
CAS No.:	*1039913-30-8*
Cat. No.:	*B1453855*

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Abstract

(2-Ethoxy-5-nitrophenyl)methanol is a pivotal chemical building block in modern medicinal chemistry. Its unique bifunctional nature, possessing both a reactive hydroxymethyl group and a modifiable nitro group on a substituted benzene ring, renders it an exceptionally valuable precursor for a range of complex Active Pharmaceutical Ingredients (APIs). The strategic placement of the ethoxy and nitro substituents influences the electronic properties of the aromatic ring, guiding subsequent chemical transformations with high regioselectivity. This guide provides an in-depth exploration of the synthesis, chemical properties, and critical applications of **(2-Ethoxy-5-nitrophenyl)methanol**. We present detailed, field-proven protocols for its preparation and its conversion into key downstream intermediates, underscoring its role in the synthesis of advanced pharmaceutical agents. The causality behind experimental choices is explained, ensuring that each protocol is a self-validating system for researchers, scientists, and drug development professionals.

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Introduction: The Strategic Importance of (2-Ethoxy-5-nitrophenyl)methanol

Aromatic nitro compounds are a cornerstone of pharmaceutical synthesis, serving as precursors to a vast array of drugs and bioactive molecules.[1][2] The nitro group (NO_2) is a powerful electron-withdrawing group that not only activates the aromatic ring for certain reactions but, more importantly, can be efficiently and cleanly reduced to a primary amine (NH_2). This transformation is one of the most fundamental and reliable reactions in API synthesis, opening a gateway to the formation of amides, sulfonamides, and other critical nitrogen-containing functional groups.[3]

(2-Ethoxy-5-nitrophenyl)methanol, with the molecular formula $C_9H_{11}NO_4$ and a molecular weight of 197.19 g/mol , is a prime example of such a strategic intermediate.[4] Its structure is characterized by:

- A Nitro Group: Positioned para to the ethoxy group, it is readily accessible for chemical reduction. This reduction is often a key step in unlocking the molecule's synthetic potential. [5]
- A Hydroxymethyl Group ($-CH_2OH$): A primary alcohol that can be oxidized to an aldehyde or carboxylic acid, or converted into a leaving group (e.g., a halide or tosylate) for nucleophilic substitution reactions.[3][6]
- An Ethoxy Group ($-OCH_2CH_3$): A stable, electron-donating group that influences the reactivity of the aromatic ring and provides steric bulk.

This combination of functional groups allows for a multi-step, regioselective synthetic strategy where each group can be manipulated independently to build molecular complexity.

Table 1: Physicochemical Properties of (2-Ethoxy-5-nitrophenyl)methanol

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Property	Value	Source
CAS Number	202636-61-3	Internal Data
Molecular Formula	$C_9H_{11}NO_4$	[4]
Molecular Weight	197.19 g/mol	[4]
Appearance	Typically a yellow to light-brown solid	(Analogue)
Solubility	Soluble in methanol, ethanol, THF, and dichloromethane	[7][8]

Synthesis of (2-Ethoxy-5-nitrophenyl)methanol

The most direct and efficient synthesis of **(2-Ethoxy-5-nitrophenyl)methanol** involves the selective reduction of the corresponding aldehyde, 2-ethoxy-5-nitrobenzaldehyde. The choice of reducing agent is critical to ensure the chemoselective reduction of the aldehyde without affecting the nitro group. Sodium borohydride ($NaBH_4$) is the ideal reagent for this transformation due to its mild nature and high selectivity for carbonyl compounds over nitroarenes under standard protic solvent conditions.[9][10]

Protocol 2.1: Selective Aldehyde Reduction using Sodium Borohydride

This protocol details the laboratory-scale synthesis of **(2-Ethoxy-5-nitrophenyl)methanol** from 2-ethoxy-5-nitrobenzaldehyde.

Causality of Experimental Design:

- Solvent (Methanol): Methanol is an excellent solvent for both the starting aldehyde and $NaBH_4$.[7] It also serves as the proton source required for the workup of the intermediate alkoxide.[9]
- Temperature (0 °C to Room Temperature): The initial addition of $NaBH_4$ is performed at 0 °C to control the exothermic reaction and prevent potential side reactions. The reaction is then allowed to warm to room temperature to ensure completion.

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- Reagent ($NaBH_4$): Sodium borohydride is a cost-effective, safe to handle, and highly selective reducing agent for this purpose. It provides a source of hydride (H^-) which attacks the electrophilic carbonyl carbon.[9][11]
- Workup (Aqueous HCl): The reaction is quenched with dilute acid to neutralize excess $NaBH_4$ and protonate the resulting alkoxide to form the final alcohol product.

Materials:

- 2-ethoxy-5-nitrobenzaldehyde
- Sodium borohydride ($NaBH_4$)
- Methanol (anhydrous)[12][13]
- Hydrochloric acid (1 M aqueous solution)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, ice bath, separatory funnel, rotary evaporator

Procedure:

- Dissolution: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g of 2-ethoxy-5-nitrobenzaldehyde in 100 mL of methanol.
- Cooling: Place the flask in an ice-water bath and stir the solution until the temperature equilibrates to 0-5 °C.
- Reduction: Slowly add 2.1 g of sodium borohydride ($NaBH_4$) to the stirred solution in small portions over 15-20 minutes. Maintain the temperature below 10 °C during the addition.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2 hours. Monitor the reaction progress by Thin Layer

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Chromatography (TLC).

- Quenching: Carefully quench the reaction by slowly adding 50 mL of 1 M HCl. Effervescence will occur. Continue adding acid until the pH is ~5-6.
- Solvent Removal: Remove the methanol from the reaction mixture using a rotary evaporator.
- Extraction: Transfer the remaining aqueous residue to a separatory funnel. Extract the product with ethyl acetate (3 x 75 mL).
- Washing: Combine the organic layers and wash with water (1 x 50 mL) followed by brine (1 x 50 mL).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure to yield the crude product.
- Purification: The crude **(2-Ethoxy-5-nitrophenyl)methanol** can be purified by recrystallization from an ethanol/water mixture or by column chromatography on silica gel to afford a yellow solid.[14]

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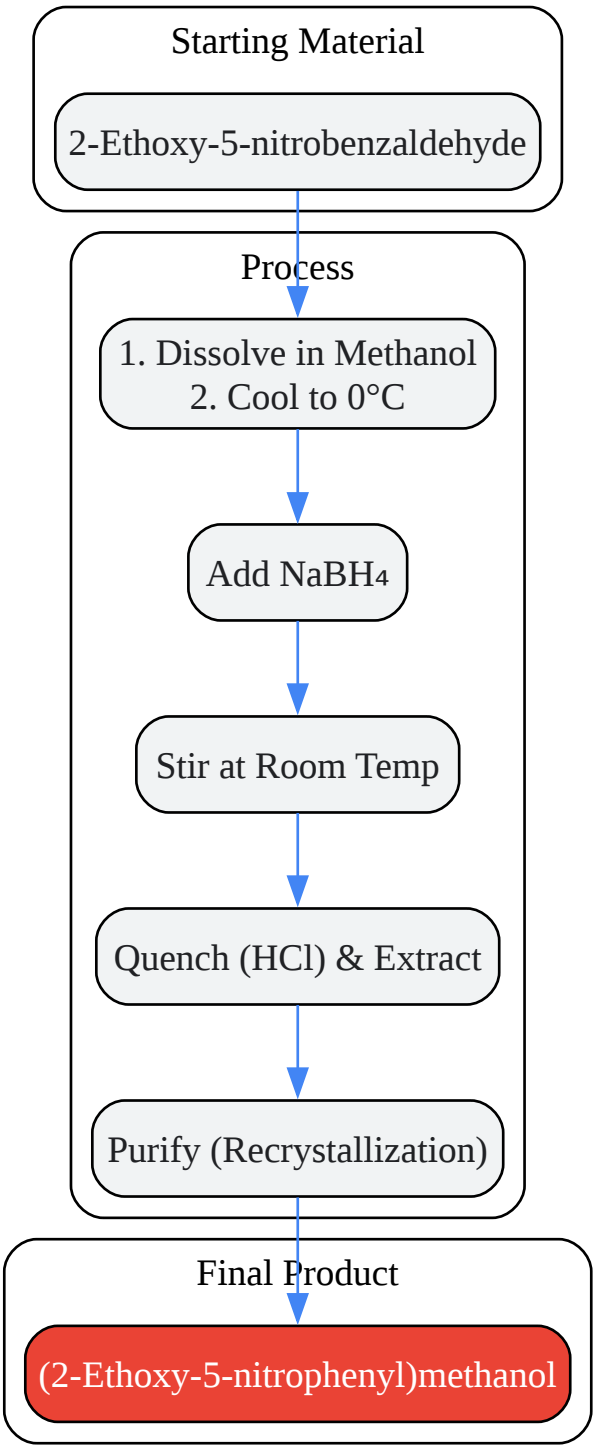

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Caption: Workflow for the synthesis of **(2-Ethoxy-5-nitrophenyl)methanol**.

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Core Application: Gateway to Amino-Substituted Intermediates

The primary utility of **(2-Ethoxy-5-nitrophenyl)methanol** in pharmaceutical synthesis lies in the reduction of its nitro group to form (5-amino-2-ethoxyphenyl)methanol. This transformation converts the electron-withdrawing nitro group into a versatile, electron-donating amino group, which is a key nucleophile for constructing more complex molecular architectures. Catalytic hydrogenation is the method of choice for this conversion due to its high efficiency, clean reaction profile, and the generation of water as the only byproduct.[5]

Protocol 3.1: Catalytic Hydrogenation of the Nitro Group

This protocol describes the reduction of the nitro group of **(2-Ethoxy-5-nitrophenyl)methanol** to an amine using hydrogen gas and a palladium-on-carbon (Pd/C) catalyst.

Causality of Experimental Design:

- Catalyst (10% Pd/C): Palladium on carbon is a highly active and robust catalyst for the hydrogenation of aromatic nitro groups. The "10% w/w" indicates a high loading suitable for efficient conversion. It is also easily removed by filtration after the reaction.[3]
- Solvent (Ethanol/Methanol): These solvents are excellent for dissolving the starting material and are stable under hydrogenation conditions.[7][15]
- Hydrogen Source (H_2 gas): Hydrogen gas is the ultimate reducing agent in this process. The reaction is typically run under a positive pressure of H_2 to ensure a sufficient concentration is available at the catalyst surface.
- Safety: Hydrogen gas is highly flammable. This procedure must be conducted in a well-ventilated fume hood using appropriate hydrogenation apparatus (e.g., a Parr shaker or a balloon setup for smaller scales). All sources of ignition must be eliminated.

Materials:

- **(2-Ethoxy-5-nitrophenyl)methanol**
- 10% Palladium on Carbon (Pd/C), 50% wet

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- Ethanol or Methanol
- Hydrogenation apparatus (e.g., Parr hydrogenator or balloon)
- Celite® or a similar filter aid
- Inert gas (Nitrogen or Argon)

Procedure:

- Vessel Preparation: To a suitable hydrogenation vessel, add 5.0 g of **(2-Ethoxy-5-nitrophenyl)methanol** and 100 mL of ethanol.
- Catalyst Addition: Under a gentle stream of nitrogen, carefully add 0.5 g of 10% Pd/C (50% wet) catalyst. Caution: Dry Pd/C can be pyrophoric.
- System Purge: Seal the reaction vessel and connect it to the hydrogenation apparatus. Purge the system by evacuating and refilling with an inert gas (Nitrogen or Argon) three times, then evacuate and refill with hydrogen gas three times.
- Hydrogenation: Pressurize the vessel to 50 psi (or use a balloon) with hydrogen gas and begin vigorous stirring. The reaction is often mildly exothermic.
- Monitoring: Monitor the reaction by observing hydrogen uptake. The reaction is typically complete within 4-6 hours. Progress can also be checked by TLC.
- Catalyst Removal: Once the reaction is complete, carefully vent the hydrogen and purge the vessel with nitrogen. Filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst. Wash the filter pad with a small amount of ethanol.
- Concentration: Combine the filtrate and washings and concentrate under reduced pressure. The resulting crude (5-amino-2-ethoxyphenyl)methanol is often of sufficient purity for the next step or can be further purified if necessary.

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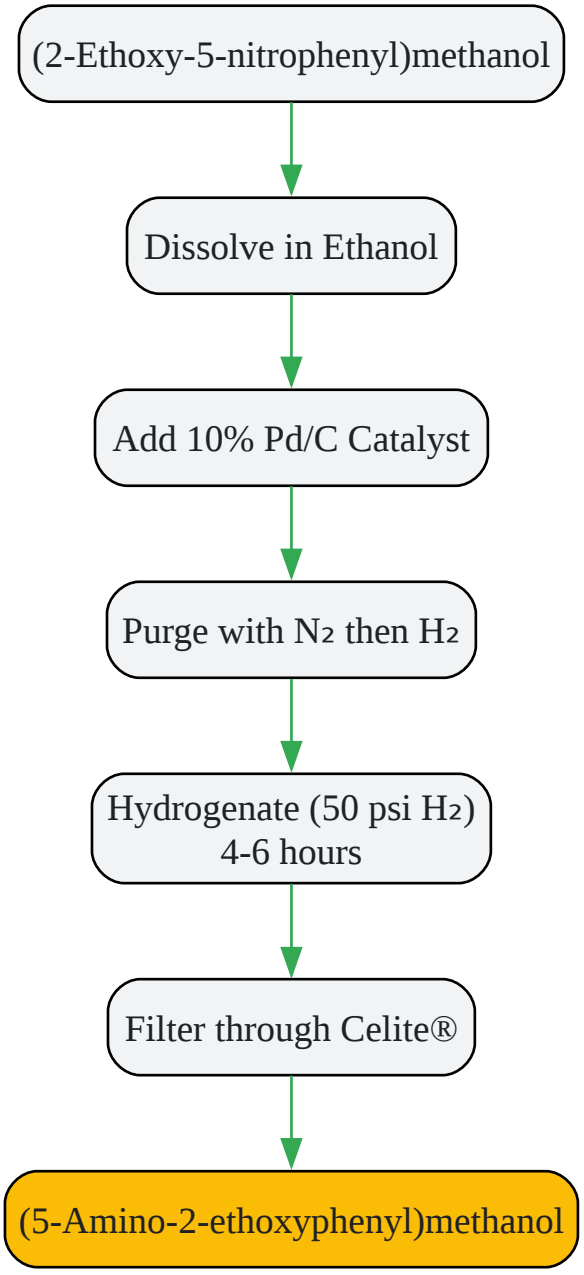

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Caption: Transformation of the nitro-intermediate to the key amino-intermediate.

Advanced Application: A Building Block for Tamsulosin Synthesis

The strategic value of (5-amino-2-ethoxyphenyl)methanol is highlighted by its potential application in the synthesis of complex APIs like Tamsulosin. Tamsulosin is an α_1 adrenergic

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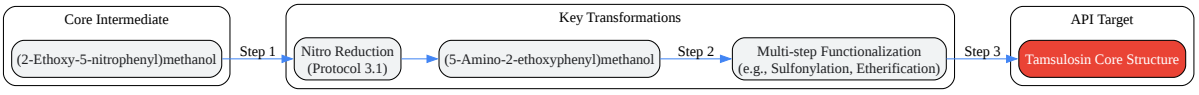
receptor antagonist used in the management of benign prostatic hyperplasia.[16] While multiple synthetic routes to Tamsulosin exist, many rely on key intermediates that can be derived from structures like (5-amino-2-ethoxyphenyl)methanol.[17][18][19]

The general synthetic logic involves the transformation of the amino and alcohol functionalities of the intermediate into the core structure of the final drug. A plausible synthetic pathway would involve:

- Protection/Activation: Converting the primary alcohol into a better leaving group (e.g., a mesylate or tosylate).
- Sulfonamide Formation: Reacting the aromatic amine with a suitable sulfonyl chloride to build the required sulfonamide side chain.
- Coupling: Coupling the two key fragments to assemble the final Tamsulosin structure.

The diagram below illustrates a high-level conceptual pathway from our key intermediate toward the Tamsulosin backbone, demonstrating its role as a foundational piece in a multi-step API synthesis.



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Caption: Conceptual pathway from the intermediate to the Tamsulosin core.

Safety and Handling

As with all chemical reagents, proper safety protocols must be strictly followed.

- **(2-Ethoxy-5-nitrophenyl)methanol**: Wear appropriate Personal Protective Equipment (PPE), including safety glasses, lab coat, and gloves. Avoid inhalation of dust and contact with skin and eyes.[20]

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- Sodium Borohydride: Reacts with water and acids to produce flammable hydrogen gas. Handle in a well-ventilated area away from ignition sources.
- Methanol/Ethanol: Flammable liquids. Keep away from open flames and sparks. Methanol is toxic if ingested, inhaled, or absorbed through the skin.[12][13]
- Palladium on Carbon (Pd/C): The dry catalyst can be pyrophoric. Always handle the wet catalyst in an inert atmosphere.
- Hydrogen Gas: Extremely flammable. Ensure all equipment is properly grounded and that the work area is free of ignition sources.

Always consult the Safety Data Sheet (SDS) for each reagent before use.[20]

Conclusion

(2-Ethoxy-5-nitrophenyl)methanol is more than a simple chemical; it is a strategically designed intermediate that offers a reliable and versatile entry point into the synthesis of complex pharmaceutical molecules. The protocols detailed herein for its synthesis via selective aldehyde reduction and its subsequent conversion to the pivotal amino alcohol intermediate via catalytic hydrogenation are robust, scalable, and founded on well-established chemical principles. By understanding the causality behind each experimental step, researchers can confidently employ this intermediate to accelerate the development of novel therapeutics and streamline the synthesis of established APIs.

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